

# Thiol-PEG3-thiol structure and molecular weight.

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## Compound of Interest

Compound Name: Thiol-PEG3-thiol

Cat. No.: B521457

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## In-Depth Technical Guide to Thiol-PEG3-Thiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the bifunctional crosslinking agent, **Thiol-PEG3-thiol**. It details its chemical structure, molecular weight, and key physicochemical properties. Furthermore, this guide outlines a detailed experimental protocol for its application in hydrogel synthesis and provides a visual representation of the experimental workflow.

## Core Properties of Thiol-PEG3-Thiol

**Thiol-PEG3-thiol**, also known by its chemical name 1,8-Dimercapto-3,6-dioxaoctane, is a versatile crosslinking molecule. It features two terminal thiol (-SH) groups connected by a hydrophilic three-unit polyethylene glycol (PEG) spacer. This structure imparts unique properties, making it a valuable tool in bioconjugation, materials science, and drug delivery. The PEG spacer enhances aqueous solubility and biocompatibility, while the terminal thiol groups offer reactive sites for covalent bond formation, most notably through thiol-ene reactions.

Data Presentation: Quantitative Data Summary

Property	Value
Molecular Formula	C8H18O3S2
Molecular Weight	226.36 g/mol
CAS Number	2781-02-4
Synonyms	Bis-PEG3-thiol, 1,8-Dimercapto-3,6-dioxaoctane, DMDO
Appearance	Clear Liquid
Purity	Typically ≥95%
SMILES	SCCOCCOCCOCCS

## Experimental Protocols: Hydrogel Formation via Thiol-Ene Photopolymerization

This protocol outlines a general procedure for the fabrication of a polyethylene glycol (PEG) hydrogel using **Thiol-PEG3-thiol** as a crosslinker and a multi-arm PEG-norbornene as the backbone. This method utilizes a photo-initiated thiol-ene "click" reaction, which is known for its high efficiency, specificity, and mild reaction conditions.

Materials:

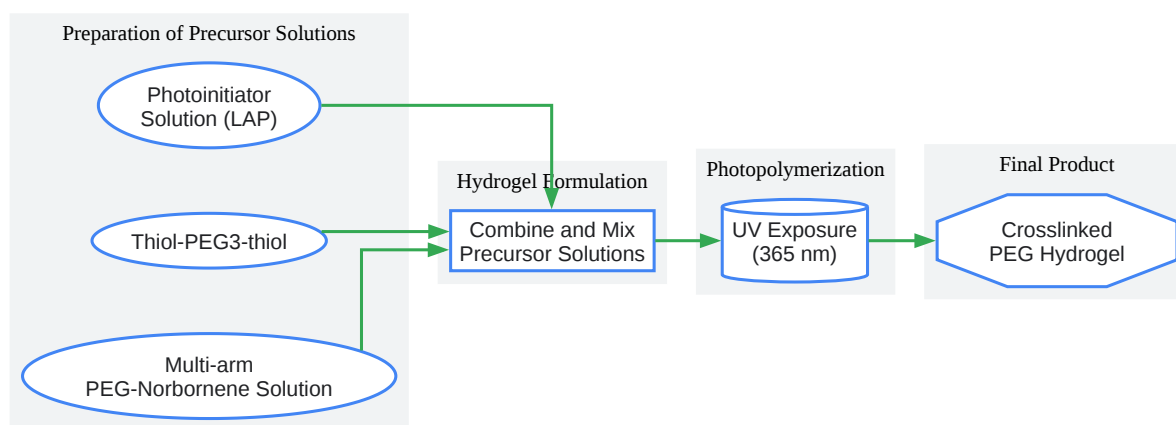
- **Thiol-PEG3-thiol**
- Multi-arm PEG-norbornene (e.g., 4-arm PEG-Norbornene)
- Photoinitiator (e.g., Lithium phenyl-2,4,6-trimethylbenzoylphosphinate - LAP)
- Phosphate-buffered saline (PBS), pH 7.4
- Sterile, low-adhesion microcentrifuge tubes or mold
- UV light source (365 nm)

Methodology:

- Preparation of Precursor Solutions:
  - Prepare a stock solution of the multi-arm PEG-norbornene in PBS to the desired final concentration (e.g., 10% w/v). Ensure complete dissolution.
  - Prepare a stock solution of the photoinitiator (LAP) in PBS (e.g., 0.1% w/v). Protect this solution from light.
  - Calculate the stoichiometric amount of **Thiol-PEG3-thiol** required to crosslink the PEG-norbornene. The molar ratio of thiol groups to norbornene groups is typically 1:1 for optimal crosslinking.
- Hydrogel Formulation:
  - In a sterile, low-adhesion microcentrifuge tube, combine the PEG-norbornene solution and the photoinitiator solution.
  - Add the calculated amount of **Thiol-PEG3-thiol** to the mixture.
  - Gently but thoroughly mix the components by pipetting up and down. Avoid introducing air bubbles.
- Photopolymerization:
  - Immediately dispense the precursor solution into the desired mold or well plate.
  - Expose the solution to UV light (365 nm) at a specific intensity and duration to initiate polymerization. The exact time will depend on the photoinitiator concentration, light intensity, and desired gel properties. Gelation can often be observed within seconds to minutes.
- Post-Polymerization Processing:
  - After polymerization, the hydrogel can be swelled in PBS to remove any unreacted components and to reach equilibrium hydration.
  - The resulting hydrogel is now ready for its intended application, such as 3D cell culture or as a scaffold for tissue engineering.

## Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the formation of a PEG hydrogel using **Thiol-PEG3-thiol** via photopolymerization.



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Caption: Workflow for PEG hydrogel synthesis using **Thiol-PEG3-thiol**.

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